

Unveiling the Structural Void: A Technical Guide to 1-Benzothiophene-5-carboxylic Acid

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Compound of Interest

Compound Name: 1-Benzothiophene-5-carboxylic acid

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An In-depth Examination for Researchers, Scientists, and Drug Development Professionals

Executive Summary

1-Benzothiophene-5-carboxylic acid is a heterocyclic compound of significant interest in medicinal chemistry and materials science. As a key building block for more complex molecules, a thorough understanding of its structural and chemical properties is paramount for its effective application. This technical guide provides a comprehensive overview of the available data for **1-benzothiophene-5-carboxylic acid**. Notably, a definitive experimental crystal structure for this specific isomer is not publicly available in prominent crystallographic databases as of the latest searches. Consequently, this document summarizes its known physicochemical properties, outlines general synthetic and analytical methodologies, and discusses the broader biological context of benzothiophene derivatives.

Physicochemical Properties

While the complete crystal structure remains elusive, several key physicochemical properties of **1-benzothiophene-5-carboxylic acid** have been reported. These parameters are crucial for its handling, formulation, and application in synthetic protocols. The compound typically presents as a white solid, indicating a stable crystalline form at ambient conditions.

Property	Value	Reference
Molecular Formula	C ₉ H ₆ O ₂ S	[1][2]
Molecular Weight	178.21 g/mol	[1][2]
CAS Number	2060-64-2	[2]
Melting Point	207-208 °C	
Predicted pKa	~4.13	
IUPAC Name	1-benzothiophene-5-carboxylic acid	[1][2]

Synthesis and Crystallization: A Generalized Approach

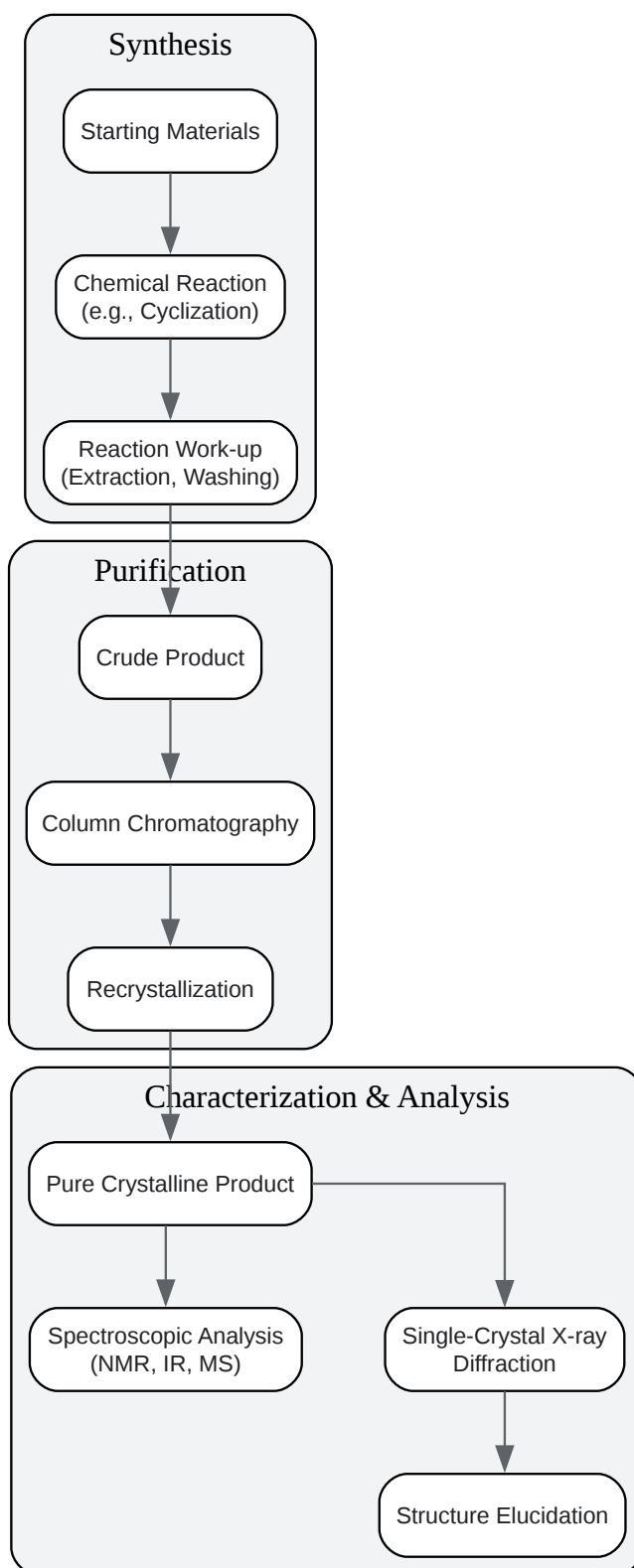
Detailed experimental protocols for the specific synthesis and crystallization of **1-benzothiophene-5-carboxylic acid** are not readily available in the reviewed literature. However, general methods for the synthesis of benzothiophene derivatives are well-documented and can be adapted for this target molecule.

Synthetic Strategies

The construction of the benzothiophene core can be achieved through various synthetic routes. One common approach involves the cyclization of a substituted thiophenol derivative. For the synthesis of carboxylic acid-substituted benzothiophenes, the carboxyl group can be introduced either prior to the cyclization or by functionalization of the benzothiophene scaffold. Friedel-Crafts acylation of benzothiophene is a known method to introduce functional groups, which can then be further modified to a carboxylic acid.

General Experimental Workflow for Synthesis and Crystallization

The following diagram illustrates a generalized workflow for the synthesis, purification, and crystallization of a benzothiophene carboxylic acid derivative, culminating in structural analysis.



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A generalized workflow for the synthesis and structural analysis of a crystalline organic compound.

Single Crystal Growth for X-ray Diffraction

Obtaining high-quality single crystals is a prerequisite for X-ray crystallographic analysis.

Common techniques for growing single crystals of organic molecules like **1-benzothiophene-5-carboxylic acid** include:

- **Slow Evaporation:** A solution of the purified compound in a suitable solvent (or solvent mixture) is allowed to evaporate slowly at a constant temperature.
- **Vapor Diffusion:** A solution of the compound is placed in a small, open container within a larger sealed vessel containing a more volatile solvent in which the compound is less soluble (the "anti-solvent"). Slow diffusion of the anti-solvent vapor into the compound's solution reduces its solubility, promoting crystallization.
- **Cooling Crystallization:** A saturated solution of the compound at an elevated temperature is slowly cooled, leading to a decrease in solubility and subsequent crystal growth.

The choice of solvent is critical and often determined empirically. Solvents such as toluene, heptane, and various alcohols are frequently employed for the crystallization of aromatic carboxylic acids.

Structural Determination by X-ray Crystallography

Should single crystals of **1-benzothiophene-5-carboxylic acid** be obtained, the following experimental protocol for single-crystal X-ray diffraction would be employed to determine its three-dimensional structure.

- **Crystal Mounting:** A suitable single crystal is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The mounted crystal is placed in an X-ray diffractometer. The crystal is cooled (typically to 100 K) to minimize thermal vibrations. X-rays are directed at the crystal, and the diffraction pattern is recorded as the crystal is rotated.

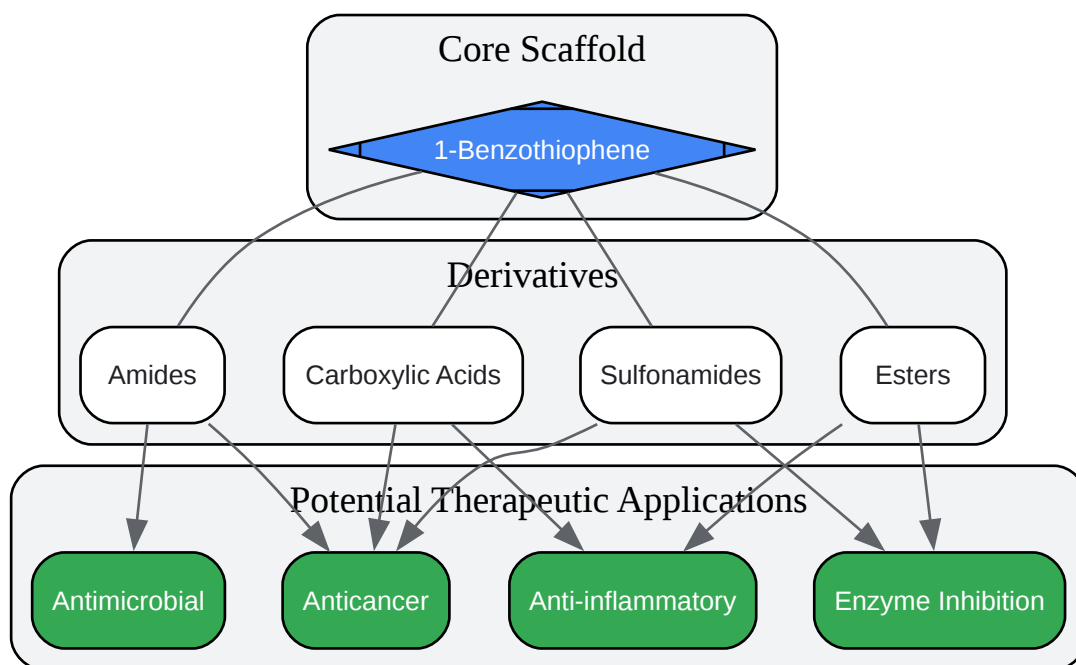
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell parameters and space group. The structure is then solved using direct methods or Patterson methods, followed by refinement using least-squares methods. This process yields the precise atomic coordinates, bond lengths, bond angles, and other crystallographic parameters. The software packages SHELXS and SHELXL are commonly used for structure solution and refinement.

Biological Significance of the Benzothiophene Scaffold

The benzothiophene ring system is a prominent scaffold in a variety of biologically active compounds.[3] Derivatives have shown a broad spectrum of pharmacological activities, making them attractive targets for drug discovery and development. Some of the notable biological activities associated with benzothiophene derivatives include:

- **Anticancer:** Certain derivatives have been investigated for their potential to inhibit tumor growth.
- **Anti-inflammatory:** The scaffold is present in molecules with anti-inflammatory properties.
- **Antimicrobial:** Antibacterial and antifungal activities have been reported for some benzothiophene compounds.
- **Enzyme Inhibition:** Specific derivatives have been shown to inhibit various enzymes, which is a common mechanism of action for many drugs.

The following diagram illustrates the relationship between the core benzothiophene scaffold and its potential therapeutic applications.



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The 1-benzothiophene scaffold gives rise to diverse derivatives with a range of potential therapeutic applications.

Conclusion and Future Outlook

1-Benzothiophene-5-carboxylic acid remains a molecule of high interest due to its role as a versatile synthetic intermediate for the development of novel pharmaceuticals and functional materials. While a definitive experimental crystal structure is currently unavailable, this guide provides a foundational understanding of its known properties and the general methodologies required for its synthesis and structural characterization. The elucidation of its precise solid-state structure through single-crystal X-ray diffraction would be a valuable contribution to the field, enabling a deeper understanding of its intermolecular interactions and providing a basis for computational modeling and rational drug design. Future research efforts should be directed towards the successful crystallization of this compound and the subsequent determination of its crystal structure.

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